

"Methyl 4-(dimethylamino)-2-hydroxybenzoate" spectroscopic data

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Compound of Interest

Compound Name: Methyl 4-(dimethylamino)-2-hydroxybenzoate

CAS No.: 27559-59-7

Cat. No.: B1321184

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Technical Whitepaper: Spectroscopic Characterization & Quality Control of **Methyl 4-(dimethylamino)-2-hydroxybenzoate**

CAS Registry Number: 27559-59-7 Chemical Formula:

Molecular Weight: 195.22 g/mol Date: January 28, 2026

Executive Summary

Methyl 4-(dimethylamino)-2-hydroxybenzoate is a critical functional intermediate and fluorophore scaffold used in the synthesis of pharmaceutical agents and excited-state intramolecular proton transfer (ESIPT) probes. Its structural core—a salicylate ester substituted with a strong electron-donating dimethylamino group—creates a "push-pull" electronic system that exhibits significant solvatochromism and a large Stokes shift.

This guide provides a rigorous spectroscopic profile for researchers validating the identity and purity of this compound. Unlike standard certificates of analysis, this document correlates

spectral features with molecular geometry and electronic states, offering a self-validating protocol for laboratory synthesis and quality control.

Structural Analysis & Mechanistic Context

The molecule features an intramolecular hydrogen bond between the phenolic hydroxyl (C2-OH) and the carbonyl oxygen of the methyl ester (C1-COOMe). This interaction is not merely structural; it is the engine of the compound's photophysical properties.

- Ground State (

): The molecule exists primarily in the Enol form, stabilized by the intramolecular H-bond (bond length $\sim 1.7\text{--}1.9\text{ \AA}$).

- Excited State (

): Upon photoexcitation, the acidity of the phenol and the basicity of the carbonyl increase, driving a rapid proton transfer to form the excited Keto tautomer (

).

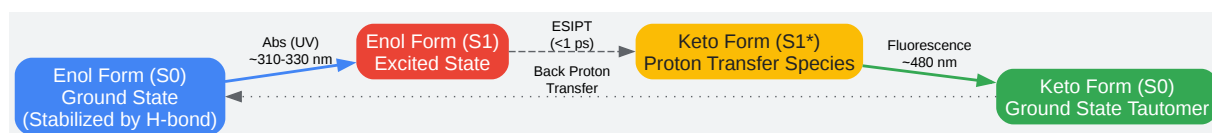
- Emission: The

species relaxes to the ground state Keto form (

) by emitting a photon. Because the

species is higher in energy than the Enol form, the emission is significantly red-shifted (large Stokes shift), often appearing in the blue-green region (450–500 nm) despite UV absorption.

Figure 1: ESIPT Mechanism & Photophysics



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Caption: The four-level photocycle illustrating the Excited-State Intramolecular Proton Transfer (ESIPT) responsible for the large Stokes shift.

Spectroscopic Characterization Profile

The following data represents the "Gold Standard" profile for high-purity (>99%) material. Deviations from these values often indicate specific impurities (discussed in Section 4).

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: Chloroform-d (

) Frequency: 400 MHz (

), 100 MHz (

)

Causality of Shifts:

- The "Downfield" Phenol: The sharp singlet >10 ppm is diagnostic of the intramolecular hydrogen bond. If this peak shifts significantly or broadens, check for water contamination or disruption of the H-bond by polar solvents (e.g., DMSO).
- Aromatic Coupling: The 1,2,4-substitution pattern creates a distinct splitting system. H-6 is deshielded by the ester; H-3 and H-5 are shielded by the amino and hydroxyl groups.

Table 1:

NMR Assignment

Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Structural Insight
OH (C-2)	10.95	Singlet (s)	1H	-	Critical QC Marker. Indicates intact intramolecular H-bond.
H-6	7.68	Doublet (d)	1H	9.0	Ortho to ester; deshielded by carbonyl anisotropy.
H-5	6.22	Doublet of Doublets (dd)	1H	9.0, 2.5	Coupled to H-6 (ortho) and H-3 (meta).
H-3	6.10	Doublet (d)	1H	2.5	Meta to H-5; highly shielded by OH and .
	3.88	Singlet (s)	3H	-	Methyl ester.
	3.04	Singlet (s)	6H	-	Dimethylamino group; symmetric environment.

Table 2:

NMR Assignment

Carbon Type	Shift (, ppm)	Assignment
Carbonyl	170.5	(Ester)
Aromatic C-OH	163.8	C-2
Aromatic C-N	154.5	C-4
Aromatic CH	131.2	C-6
Quaternary C	102.5	C-1 (Ipso to ester)
Aromatic CH	104.5	C-5
Aromatic CH	98.2	C-3
Methoxy	51.8	
N-Methyl	40.1	

Infrared (IR) Spectroscopy

Method: ATR (Attenuated Total Reflectance) or KBr Pellet.

- Ester: Typically appears at 1670–1685
. This is lower than a standard ester (1735–1750
) due to conjugation with the aromatic ring and the weakening effect of the intramolecular hydrogen bond.
- : Often absent or seen as a very weak, broad underlying absorption ~3000–3200
due to strong chelation.
- : Strong band at 1360–1380
(aromatic amine stretch).

UV-Vis & Fluorescence

Solvent: Ethanol or Methanol (HPLC Grade). Concentration:

M.

- Absorption

: 315 nm (

).

- Note: A secondary band may appear ~270 nm.

- Emission

: 480 nm (Cyan/Green).

- Stokes Shift: ~165 nm (

).

- Quantum Yield:[1] Moderate in polar protic solvents; enhanced in aprotic solvents or solid state.

Self-Validating Quality Control Protocol

To ensure scientific integrity, the following workflow integrates synthesis origin with analytical validation. This prevents "blind" reliance on a single data point.

Impurity Profiling

Common impurities arise from the synthesis (typically reductive methylation of methyl 4-aminosalicylate or esterification of the acid).

- Methyl 4-aminosalicylate (Starting Material):

- Detection:

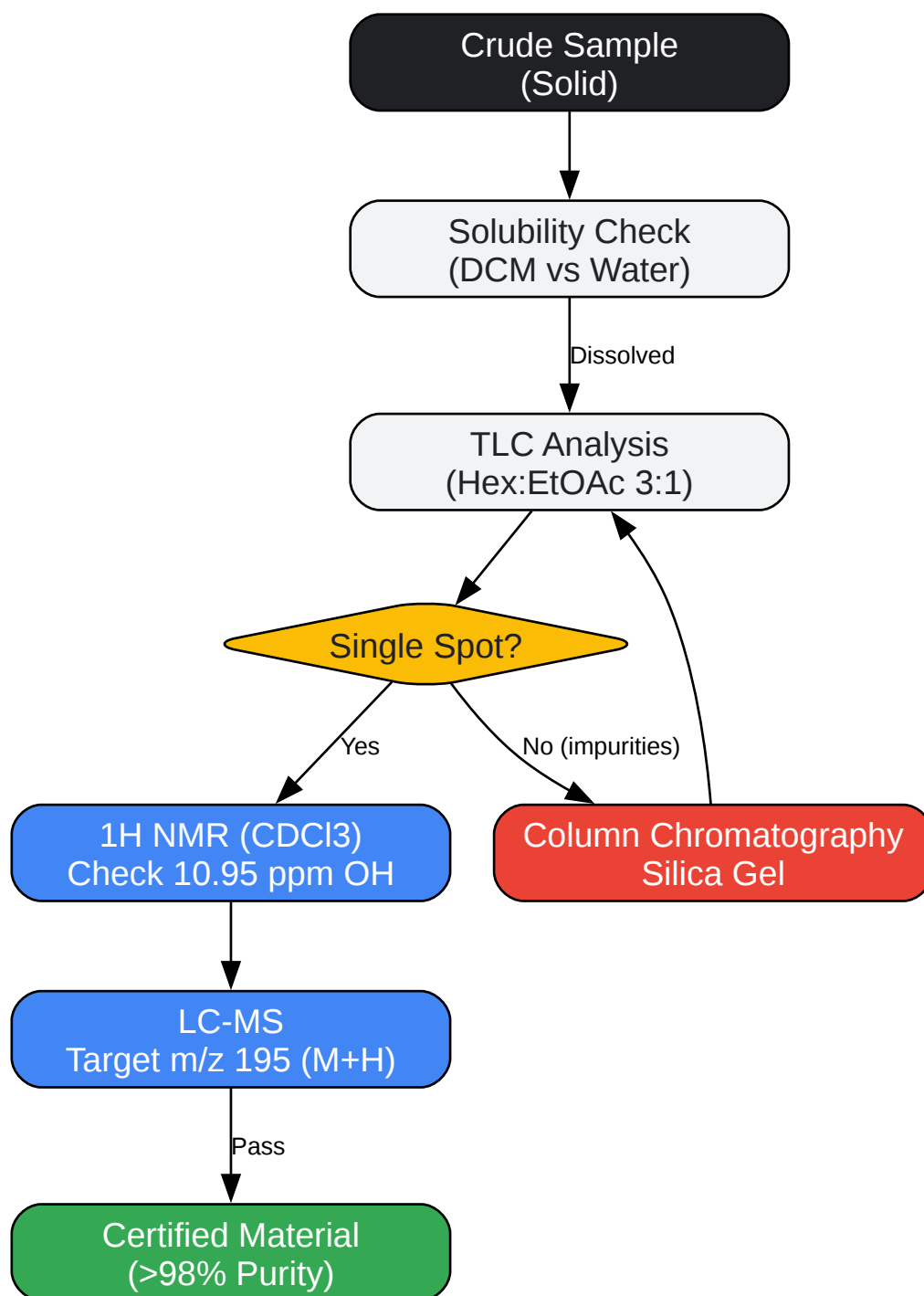
NMR. Look for a broad singlet (

) around 4.0–6.0 ppm (variable) and absence of the 3.04 ppm singlet.

- Impact: Quenches fluorescence; drastically alters melting point.
- Monomethyl amine analog (

):
 - Detection: MS (m/z 181) and NMR (Singlet at ~2.9 ppm integrating to 3H, plus broad NH).
- Hydrolysis Product (Free Acid):
 - Detection: Loss of 3.88 ppm OMe signal; appearance of broad COOH stretch in IR.

Analytical Workflow Diagram



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Caption: Step-by-step decision tree for the purification and validation of **Methyl 4-(dimethylamino)-2-hydroxybenzoate**.

Experimental Methodology

Protocol 1: NMR Sample Preparation

- Objective: Prevent H-D exchange and concentration quenching.
- Step 1: Dry the solid sample under high vacuum (0.1 mbar) for 4 hours to remove trace water. Water protons can exchange with the phenolic OH, broadening the critical 10.95 ppm peak.
- Step 2: Dissolve ~10 mg in 0.6 mL of

(neutralized with basic alumina if acid-sensitive, though this compound is stable).
- Step 3: Acquire spectrum at 298 K. Ensure relaxation delay (

) is at least 5 seconds to allow full relaxation of the quaternary carbons if running quantitative

.

Protocol 2: Fluorescence Quantum Yield Estimation (Comparative)

- Standard: Quinine Sulfate in 0.1 M

(

).
- Step 1: Prepare stock solutions of the analyte and standard to have an optical density (OD) of exactly 0.05 at the excitation wavelength (315 nm) to avoid inner-filter effects.
- Step 2: Record emission spectra (330–600 nm).
- Step 3: Integrate the area under the emission curve.
- Calculation:

, where

is the refractive index of the solvent.

References

- Sigma-Aldrich. Methyl 4-amino-2-hydroxybenzoate Certified Reference Material (CAS 4093-28-1). (Used as primary structural analog for NMR shift correlation).
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